

A Guide to Commercial Suppliers of Methomyl-d3 Analytical Standard for Researchers

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1147697

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For scientists and professionals in drug development and research, the quality and availability of analytical standards are paramount. This technical guide provides an overview of commercial suppliers for **Methomyl-d3**, a deuterated internal standard crucial for the accurate quantification of the carbamate insecticide methomyl in various matrices.

Overview of Methomyl-d3

Methomyl-d3 is an isotopically labeled version of methomyl, intended for use as an internal standard in analytical methodologies such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Its use allows for the precise quantification of methomyl by correcting for variations in sample preparation and instrument response.^[2]

Chemical Properties:

Property	Value
Chemical Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S ^[1]
Molecular Weight	165.2 g/mol ^[1]
CAS Number	1398109-07-3 ^{[1][3]}
Synonyms	(E,Z)-Methomyl-d3 (N-methyl-d3) ^[4] , Methomyl D3 ^[5]

Commercial Suppliers and Product Specifications

A number of reputable suppliers offer **Methomyl-d3** analytical standards. The following table summarizes the key specifications from several prominent vendors to facilitate comparison.

Supplier	Product Name	Purity/Isotopic Enrichment	Format	Available Quantities
LGC Standards	(E,Z)-Methomyl-d3 (N-methyl-d3)	99 atom % D, min 98% Chemical Purity[4][6]	Neat	0.01 g, 0.05 g[6]
Cayman Chemical	Methomyl-d3	≥98% (Methomyl), ≥99% deuterated forms (d1-d3)[2]	Solid	Not specified
HPC Standards	D3-Methomyl	Not specified	Not specified	10 mg[3]
TargetMol	Methomyl-d3 (Standard)	Not specified	Not specified	10 mg[5]
CRM LABSTANDARD	Methomyl D3 solution	Not specified	Solution in Methanol	1.1 ml, 5 ml ampoules (100 mg/l or 1000 mg/l)[7]
Fisher Scientific	LGC Standards USA METHOMYL-D3	Not specified	Not specified	Not specified

Experimental Protocols and Usage

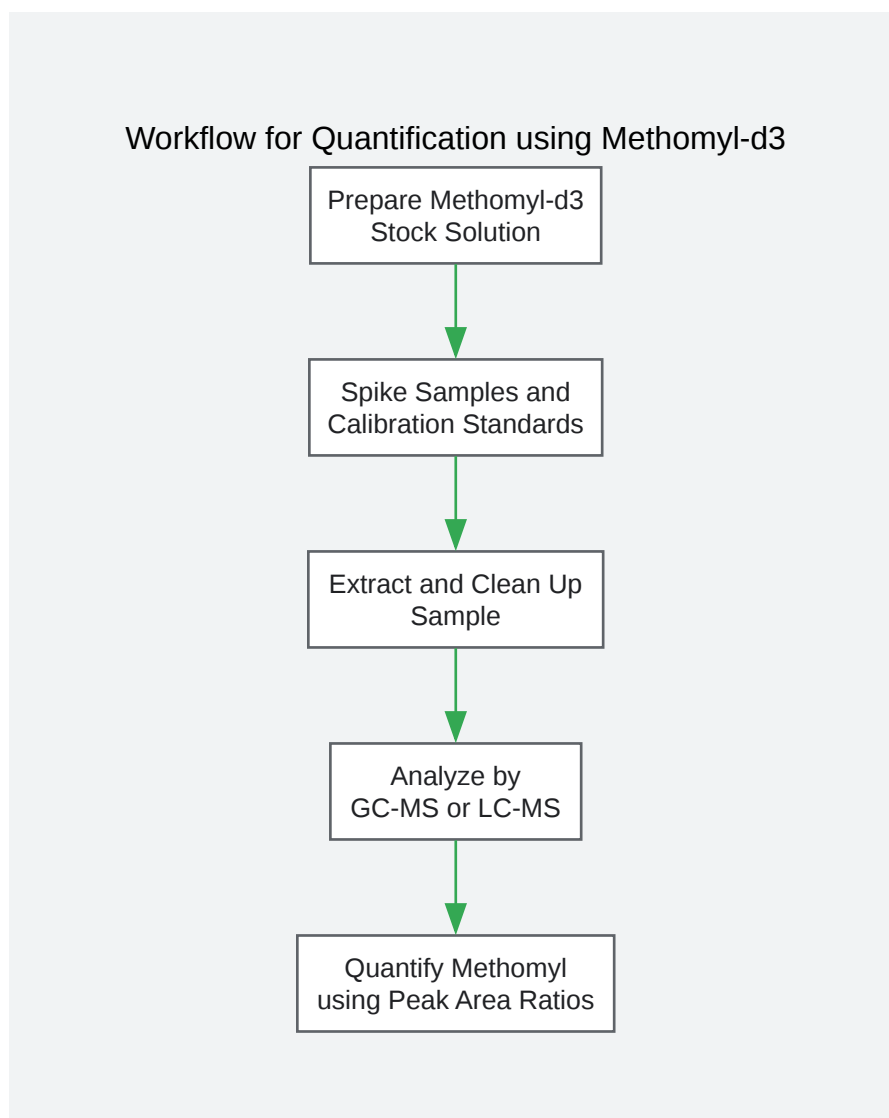
General Laboratory Procedures for Use as an Internal Standard:

Methomyl-d3 is primarily used as an internal standard for the quantification of methomyl.[1][2]

A typical workflow involves the following steps:

- **Standard Preparation:** A stock solution of **Methomyl-d3** is prepared by dissolving the solid material in a suitable solvent, such as chloroform or methanol.^[2] It is recommended to purge the solvent with an inert gas.^[2]
- **Sample Spiking:** A known amount of the **Methomyl-d3** internal standard solution is added to the unknown sample and to each of the calibration standards.
- **Sample Extraction and Cleanup:** The sample is then subjected to an appropriate extraction and cleanup procedure to isolate the analyte of interest (methomyl) and the internal standard.
- **Instrumental Analysis:** The extracted sample is analyzed by GC-MS or LC-MS.
- **Quantification:** The concentration of methomyl in the unknown sample is determined by comparing the peak area ratio of methomyl to **Methomyl-d3** with the calibration curve generated from the standards. For enhanced precision, the deuterated standard can be quantitated against a more precisely weighed unlabeled standard by constructing a standard curve of peak intensity ratios.^[2]

Workflow for Using **Methomyl-d3** as an Internal Standard



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Caption: A generalized workflow for the use of **Methomyl-d3** as an internal standard in quantitative analysis.

Quality Control and Documentation

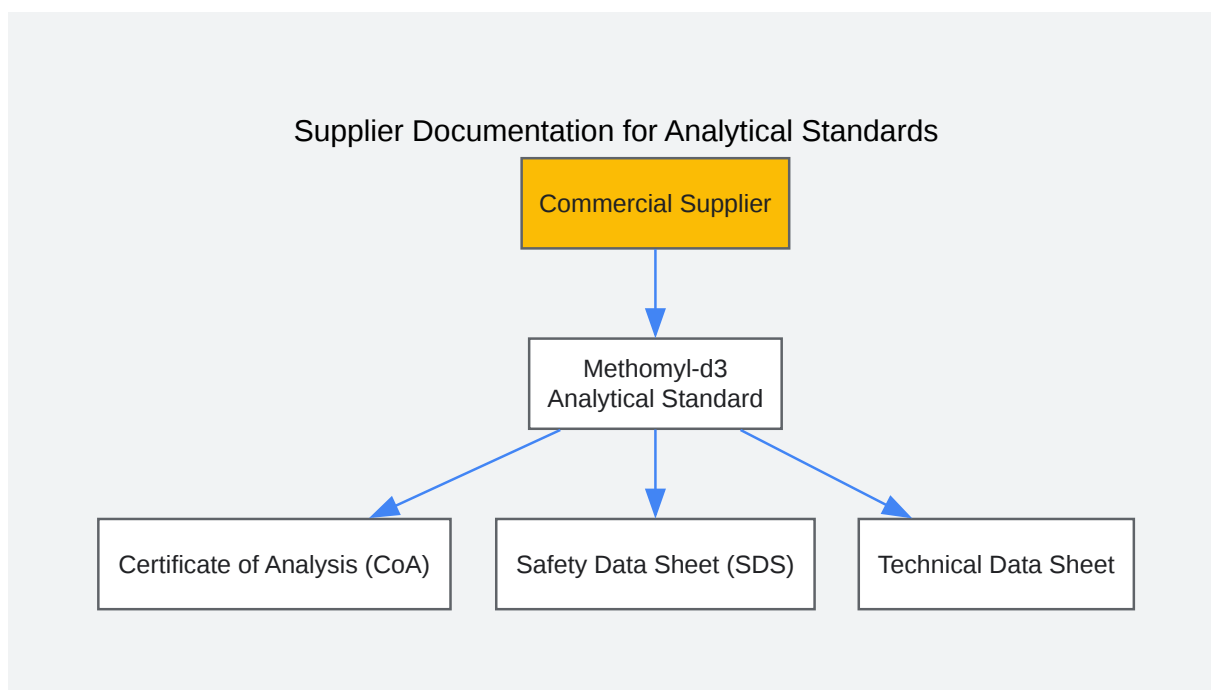
Reputable suppliers provide comprehensive documentation to ensure the quality and traceability of their analytical standards. Researchers should always request and review the Certificate of Analysis (CoA) for each batch of **Methomyl-d3**. The CoA typically includes:

- Product identification (name, catalog number, batch number)

- Chemical and physical properties
- Purity assessment (e.g., by HPLC, GC)
- Isotopic enrichment data
- Storage conditions and expiry date

Some suppliers, like Cayman Chemical, provide batch-specific data and documents, including QC sheets and GC-MS data, upon request.[1]

Logical Relationship of Supplier Documentation



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Caption: The relationship between a commercial supplier and the essential documentation provided for an analytical standard.

Safety and Handling

Methomyl and its deuterated analog should be handled with care in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) provided by the supplier before use.[2]

Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should be followed.

This guide provides a starting point for researchers seeking to procure **Methomyl-d3** analytical standards. It is recommended to contact the suppliers directly for the most up-to-date product information, availability, and pricing.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. (E,Z)-Methomyl-d3 (N-methyl-d3) | LGC Standards [lgcstandards.com]
- 5. Methomyl-d3 (Standard)_TargetMol [targetmol.com]
- 6. (E,Z)-Methomyl-d3 (N-methyl-d3) | LGC Standards [lgcstandards.com]
- 7. Methomyl D3 solution – CRM LABSTANDARD [crmlabstandard.com]
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